

AZD-PEG2-Azide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD-PEG2-Azide

Cat. No.: B15551855

[Get Quote](#)

In-Depth Technical Guide to AZD-PEG2-Azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, applications, and experimental protocols related to **AZD-PEG2-Azide**, a bifunctional linker integral to advancements in bioconjugation and drug development.

Core Molecular Information

AZD-PEG2-Azide is a chemical reagent utilized in bioconjugation. It features two azide groups and a polyethylene glycol (PEG) linker, making it a valuable tool in "click chemistry" for connecting molecules such as proteins and drugs.^[1] The PEG spacer enhances water solubility and reduces aggregation.^[2]

Property	Value	Source(s)
Molecular Formula	C19H25N5O5	[3]
Molecular Weight	403.4 g/mol	[3]
Purity	≥95% - 98%	[3][4]
Storage Temperature	-20°C	[3][4]

Applications in Research and Drug Development

AZD-PEG2-Azide is a key component in the field of bioconjugation, primarily through its application in click chemistry. This set of reactions is known for being rapid, specific, and high-yielding under mild, aqueous conditions.[5] The azide groups on the molecule react efficiently with alkynes to form stable triazole linkages.[2]

This functionality is leveraged in several areas of research and development:

- **Bioconjugation:** The primary application is the linking of various biomolecules, including proteins, peptides, and nucleic acids.[2][5] This is fundamental in creating complex molecular architectures for targeted therapies and diagnostics.
- **Drug Delivery:** By conjugating targeting ligands to drug molecules, **AZD-PEG2-Azide** can be used in the development of drug delivery systems that specifically target diseased cells, potentially increasing efficacy and reducing side effects.
- **PROTACs:** The molecule is suitable for the construction of Proteolysis Targeting Chimeras (PROTACs), which are designed to induce the degradation of specific target proteins.[6]
- **Diagnostic Tools:** The ability to attach reporter molecules like fluorophores makes it a valuable tool for identifying, locating, and characterizing biomolecules in research settings.[5]

Experimental Protocols

The following protocols are generalized for the use of azide-PEG linkers in bioconjugation and are adaptable for **AZD-PEG2-Azide**. The two primary methods for azide-alkyne click chemistry

are Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

Step 1: Azide Functionalization of a Target Protein

This initial step introduces the azide group to a protein of interest, typically by targeting primary amines on lysine residues.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS pH 7.2-8.0)
- **AZD-PEG2-Azide**
- Anhydrous Dimethylformamide (DMF) or Dimethylsulfoxide (DMSO)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., dialysis cassettes, spin desalting columns)

Protocol:

- Preparation: Dissolve the protein of interest in the reaction buffer. Prepare a stock solution of **AZD-PEG2-Azide** in DMF or DMSO.
- Conjugation: Add a 10- to 20-fold molar excess of the **AZD-PEG2-Azide** stock solution to the protein solution. The final concentration of the organic solvent should not exceed 10% (v/v).
- Incubation: Incubate the reaction mixture for 30 minutes to 1 hour at room temperature with gentle shaking.
- Quenching (Optional): To stop the reaction, add a quenching buffer to a final concentration of 50-100 mM. This will consume any unreacted **AZD-PEG2-Azide**.
- Purification: Remove excess, unreacted linker and byproducts via dialysis or a spin desalting column. The resulting azide-functionalized protein is now ready for the click chemistry reaction.

Step 2A: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This method is highly efficient but the copper catalyst can be toxic to living cells, making it more suitable for in vitro applications.

Materials:

- Azide-functionalized protein
- Alkyne-containing molecule of interest
- Copper(II) sulfate (CuSO_4)
- Sodium Ascorbate
- Copper ligand (e.g., TBTA)

Protocol:

- **Reaction Setup:** In a reaction tube, combine the azide-functionalized protein and a molar excess of the alkyne-containing molecule.
- **Catalyst Preparation:** Prepare fresh stock solutions of CuSO_4 (50 mM in water), Sodium Ascorbate (50 mM in water), and the copper ligand (10 mM in DMSO).
- **Catalyst Addition:** Add the catalyst components to the protein-alkyne mixture in the following order, mixing gently after each addition:
 - Copper ligand (to a final concentration of 0.1 mM)
 - CuSO_4 (to a final concentration of 1 mM)
 - Sodium Ascorbate (to a final concentration of 1 mM)
- **Incubation:** Incubate the reaction for 1-4 hours at room temperature.

- Purification: Purify the resulting conjugate to remove the copper catalyst and excess reagents.

Step 2B: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

This copper-free method is ideal for applications in living cells due to the absence of a cytotoxic catalyst. It utilizes a strained cyclooctyne (e.g., DBCO or BCN).

Materials:

- Azide-functionalized protein
- Strained alkyne-containing molecule (e.g., DBCO-functionalized)

Protocol:

- Reaction Setup: Combine the azide-functionalized protein with a molar excess of the strained alkyne-containing molecule in a suitable buffer.
- Incubation: Incubate the reaction mixture for 1-4 hours at room temperature or 37°C. The reaction can also be performed at 4°C for overnight incubation.
- Purification: Purify the final conjugate to remove any unreacted molecules.

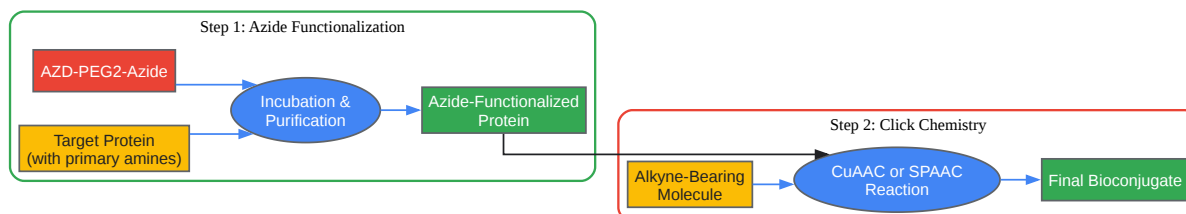
Reaction Parameters

The choice between CuAAC and SPAAC will depend on the specific experimental context. The following table summarizes key reaction parameters.

Parameter	CuAAC	SPAAC
Target Functional Group	Terminal Alkyne	Strained Alkyne (e.g., DBCO, BCN)
Resulting Linkage	1,4-disubstituted 1,2,3-triazole	1,2,3-triazole
Typical Reaction pH	4.0 - 8.0	4.0 - 9.0
Typical Reaction Time	1 - 4 hours	0.5 - 2 hours
Typical Reaction Temperature	25°C	4 - 37°C
Typical Yield	>95%	>95%

Visualized Workflow: Bioconjugation via Click Chemistry

The following diagram illustrates the general workflow for protein bioconjugation using an azide-PEG linker like **AZD-PEG2-Azide**, followed by a click chemistry reaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. AZD-PEG2-Azide | AxisPharm \[axispharm.com\]](#)
- [2. Azide PEG, Azide linker for Click Chemistry Reactions | AxisPharm \[axispharm.com\]](#)
- [3. probes.bocsci.com \[probes.bocsci.com\]](#)
- [4. peg.bocsci.com \[peg.bocsci.com\]](#)
- [5. labinsights.nl \[labinsights.nl\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [AZD-PEG2-Azide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15551855/docs#azd-peg2-azide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b15551855/docs#azd-peg2-azide-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check